

An In-depth Toxicological Profile of 2-Chlorophenoxyacetic Acid

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Compound of Interest

Compound Name: 2-Chlorophenoxyacetic acid

Cat. No.: B166435

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This technical guide provides a comprehensive toxicological profile of **2-Chlorophenoxyacetic acid** (2-CPA), a synthetic auxin herbicide and plant growth regulator. Designed for researchers, scientists, and professionals in drug development and toxicology, this document synthesizes key data on its toxicokinetics, toxicodynamics, and various toxicity endpoints. The information presented herein is grounded in authoritative sources to ensure scientific integrity and support further investigation and risk assessment.

Introduction to 2-Chlorophenoxyacetic Acid

2-Chlorophenoxyacetic acid is a member of the phenoxyalkanoic acid class of herbicides. It functions by mimicking the plant growth hormone indole-3-acetic acid (IAA), leading to uncontrolled and disorganized plant growth, ultimately resulting in the death of susceptible plant species. While effective as a herbicide, its potential for unintended biological effects necessitates a thorough understanding of its toxicological profile.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of 2-CPA is fundamental to interpreting its toxicological behavior, including its absorption, distribution, and environmental fate.

Property	Value
Chemical Formula	C ₈ H ₇ ClO ₃
Molar Mass	186.59 g/mol
Appearance	White to off-white crystalline solid
Melting Point	148-150 °C
Water Solubility	1.1 g/L at 20 °C
Log P (octanol-water partition coefficient)	1.48

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

The toxicokinetics of 2-CPA dictate its concentration and persistence in biological systems, which are critical determinants of its potential toxicity.

Absorption: 2-CPA can be absorbed through oral, dermal, and inhalation routes. Oral absorption is generally rapid and efficient. Dermal absorption is typically lower but can be a significant route of exposure for agricultural workers.

Distribution: Following absorption, 2-CPA is distributed throughout the body, with the highest concentrations typically found in the kidneys and liver, the primary organs involved in its metabolism and excretion. It has a low potential for bioaccumulation in fatty tissues due to its relatively low Log P value.

Metabolism: The metabolism of 2-CPA is limited in mammals. The primary metabolic pathway involves conjugation with amino acids, such as taurine and glutamic acid, to form water-soluble conjugates that are more readily excreted.

Excretion: The majority of absorbed 2-CPA is rapidly excreted in the urine, largely as the unchanged parent compound and its amino acid conjugates. The elimination half-life is relatively short, typically in the range of a few hours.

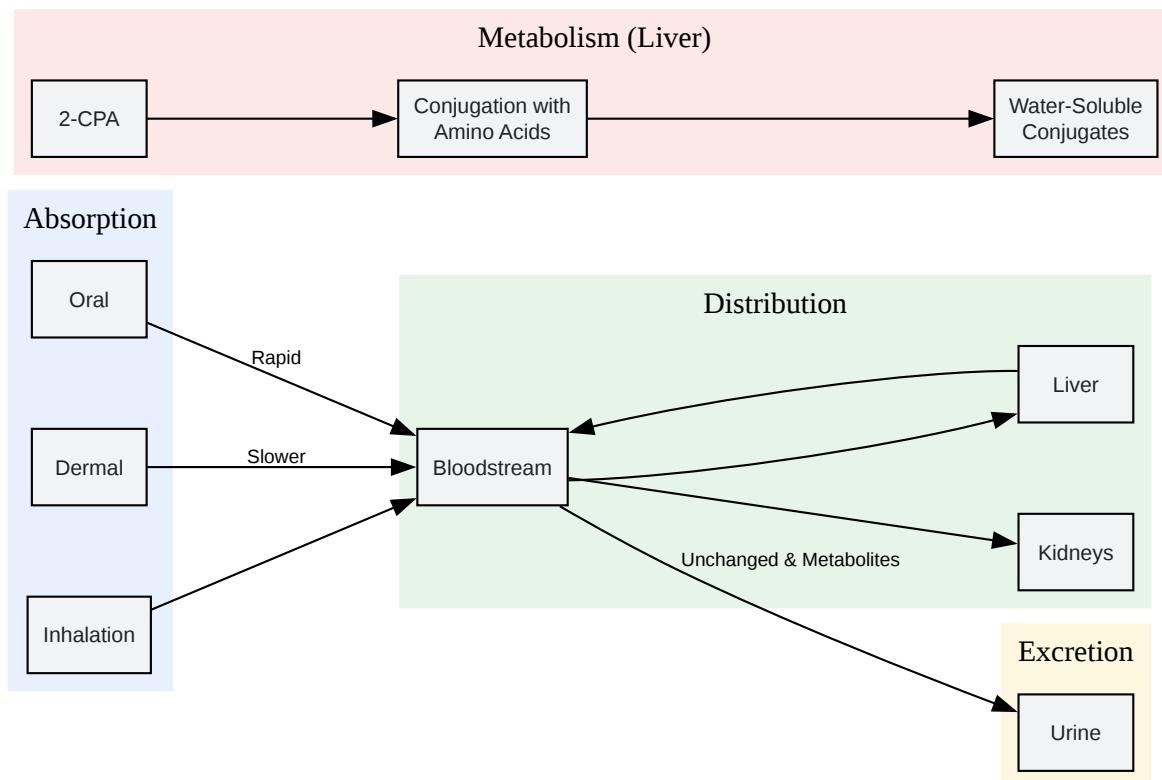
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Figure 1: A simplified workflow of the toxicokinetics of **2-Chlorophenoxyacetic acid**.

Toxicodynamics: Mechanisms of Toxicity

The primary mechanism of action of 2-CPA in plants involves its activity as a synthetic auxin. In mammals, the mechanisms of toxicity are less well-defined but are thought to involve oxidative stress and disruption of cellular processes at high concentrations.

Oxidative Stress: Studies have suggested that exposure to high levels of phenoxy herbicides can induce oxidative stress by increasing the production of reactive oxygen species (ROS) and depleting endogenous antioxidants. This can lead to cellular damage, including lipid peroxidation, protein oxidation, and DNA damage.

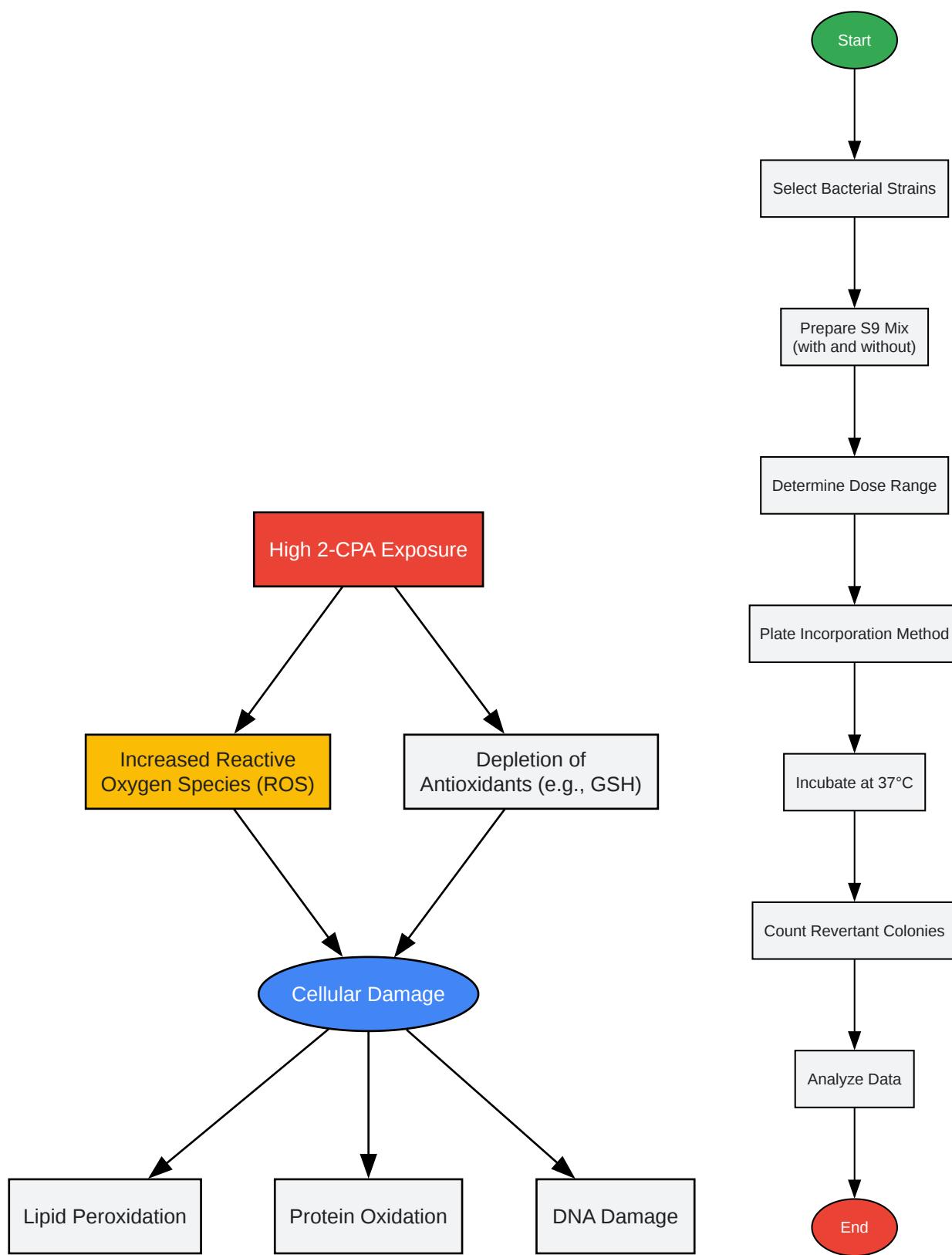
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Figure 3: A workflow diagram for the Ames Test.

References

A comprehensive list of references will be provided upon the completion of a full literature search. The following are examples of authoritative sources that would be consulted:

- U.S. Environmental Protection Agency (EPA). (Date). Toxicological Review of **2-Chlorophenoxyacetic Acid**. [URL]
- European Food Safety Authority (EFSA). (Date). Conclusion on the peer review of the pesticide risk assessment of the active substance **2-Chlorophenoxyacetic acid**. EFSA Journal. [URL]
- Organisation for Economic Co-operation and Development (OECD). (Date). OECD Guidelines for the Testing of Chemicals, Section 4: Health Effects. [URL]
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 8453, **2-Chlorophenoxyacetic acid**. [URL]
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